

Application Notes and Protocols for Testing ACH-702 Against Nocardia brasiliensis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ach-702

Cat. No.: B1665432

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

ACH-702 is a novel isothiazoloquinolone with broad-spectrum antibacterial activity. This document provides a detailed protocol for testing the in vitro activity of **ACH-702** against *Nocardia brasiliensis*, a significant human pathogen. The provided methodologies are based on established standards for antimicrobial susceptibility testing of *Nocardia* species, ensuring reproducibility and accuracy of results.

Data Presentation

The in vitro activity of **ACH-702** against *Nocardia brasiliensis* has been evaluated and compared with other antimicrobial agents. A summary of the Minimum Inhibitory Concentration (MIC) values from a study involving 30 clinical isolates is presented below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Comparative In Vitro Activity of **ACH-702** and Other Antimicrobial Agents Against *Nocardia brasiliensis* (n=30)

Antimicrobial Agent	MIC50 (µg/mL)	MIC90 (µg/mL)
ACH-702	0.125	0.5
Econazole	2	4
Imipenem	64	>64
Meropenem	2	8

MIC50: Minimum inhibitory concentration required to inhibit the growth of 50% of isolates.

MIC90: Minimum inhibitory concentration required to inhibit the growth of 90% of isolates.

Experimental Protocols

This section details the recommended protocol for determining the Minimum Inhibitory Concentration (MIC) of **ACH-702** against *Nocardia brasiliensis* using the broth microdilution method, in accordance with the Clinical and Laboratory Standards Institute (CLSI) guidelines (M24-A2).[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials and Reagents

- *Nocardia brasiliensis* isolates (clinical or reference strains)
- **ACH-702** powder (analytical grade)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Dimethyl sulfoxide (DMSO) for dissolving **ACH-702**
- Sterile 96-well microtiter plates
- Sterile saline (0.85%)
- 0.5 McFarland turbidity standard
- Spectrophotometer
- Incubator (35°C ± 2°C)

- Pipettes and sterile pipette tips
- Vortex mixer
- Control strains (e.g., *Staphylococcus aureus* ATCC 29213, *Escherichia coli* ATCC 25922)[7]

Preparation of Antimicrobial Stock Solution

- Prepare a stock solution of **ACH-702** by dissolving the powder in a suitable solvent (e.g., DMSO) to a final concentration of 1280 µg/mL.
- Further dilutions should be made in CAMHB to achieve the desired final concentrations for the assay.

Inoculum Preparation

- Culture *Nocardia brasiliensis* on a suitable agar medium (e.g., Brain Heart Infusion agar) and incubate at 35°C for 3-5 days until sufficient growth is observed.
- From the mature culture, select several colonies and suspend them in sterile saline.
- Homogenize the suspension by vortexing with sterile glass beads for 1-2 minutes to break up bacterial clumps.
- Allow the suspension to settle for 3-5 minutes to allow larger particles to sediment.
- Adjust the turbidity of the supernatant to match a 0.5 McFarland standard by adding sterile saline or more colonies as needed. This corresponds to approximately 1×10^8 CFU/mL.
- Dilute the adjusted inoculum 1:10 in CAMHB to achieve a concentration of approximately 1×10^7 CFU/mL.

Broth Microdilution Assay

- Dispense 100 µL of CAMHB into each well of a 96-well microtiter plate.
- Perform serial two-fold dilutions of the **ACH-702** stock solution directly in the microtiter plate to achieve final concentrations ranging from a clinically relevant maximum to a minimum (e.g., 64 µg/mL to 0.03 µg/mL).[1]

- Add 10 μL of the standardized bacterial inoculum to each well, resulting in a final inoculum concentration of approximately 5×10^5 CFU/mL.
- Include a growth control well (inoculum without antimicrobial agent) and a sterility control well (broth only) on each plate.
- Seal the plates and incubate at 35°C for 72 hours.

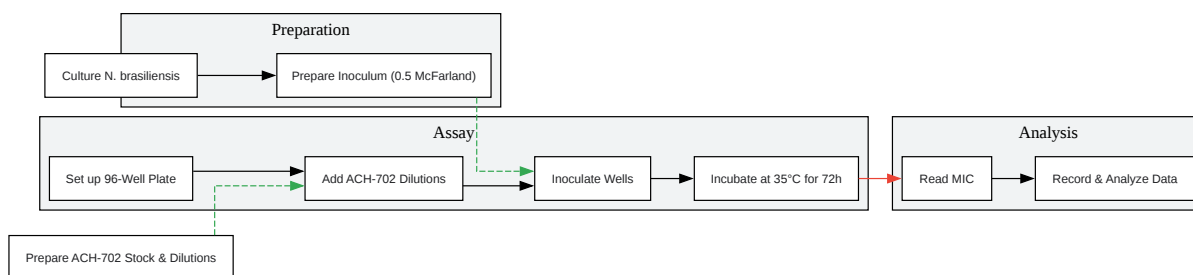
Reading and Interpreting Results

- After incubation, visually inspect the microtiter plates for bacterial growth.
- The MIC is defined as the lowest concentration of **ACH-702** that completely inhibits visible growth of *Nocardia brasiliensis*.^[7]

Mandatory Visualizations

Signaling Pathways and Workflows

The following diagram illustrates the experimental workflow for the antimicrobial susceptibility testing of **ACH-702** against *Nocardia brasiliensis*.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for MIC determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In Vitro Activity of ACH-702, a New Isothiazoloquinolone, against *Nocardia brasiliensis* Compared with Econazole and the Carbapenems Imipenem and Meropenem Alone or in Combination with Clavulanic Acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. In vitro activity of ACH-702, a new isothiazoloquinolone, against *Nocardia brasiliensis* compared with econazole and the carbapenems imipenem and meropenem alone or in combination with clavulanic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
- 4. Susceptibility Testing of Mycobacteria, Nocardiae, and Other Aerobic Actinomycetes - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Susceptibility Testing of Mycobacteria, Nocardiae, and Other Aerobic Actinomycetes [Internet] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. M24 | Susceptibility Testing of Mycobacteria, *Nocardia* spp., and Other Aerobic Actinomycetes [clsi.org]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Testing ACH-702 Against *Nocardia brasiliensis*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665432#protocol-for-testing-ach-702-against-nocardia-brasiliensis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com